Essential Safety and Logistical Information for Handling Pinealon

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Compound of Interest

Compound Name:	*Pinealon*
Cat. No.:	*B15578531*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Pinealon**, a synthetic peptide. Adherence to these procedures is vital for minimizing exposure risks and maintaining experimental integrity. While **Pinealon** is not classified as a hazardous substance, standard laboratory safety protocols should be strictly followed.[1]

Personal Protective Equipment (PPE) and Safety Measures

To ensure a safe working environment and minimize exposure, the following personal protective equipment and safety measures are recommended when handling **Pinealon**.

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Equipment/Action	Specification	Purpose
Hand Protection	Nitrile or latex gloves.[1]	To prevent direct skin contact.[1]
Eye Protection	Safety glasses with side shields or goggles.[1]	To protect eyes from potential splashes.[1]
Body Protection	Laboratory coat.[1]	To protect skin and clothing from contamination.[1]
Respiratory Protection	Use in a well-ventilated area or under a fume hood.[1]	To avoid inhalation of the lyophilized powder.[1]
General Hygiene	Wash hands thoroughly after handling.[1]	To prevent accidental ingestion or spread of the substance.[1]

Operational Plan for Handling **Pinealon**

This section outlines the step-by-step procedure for the safe handling of **Pinealon**, from receiving and storage to reconstitution and use for research purposes.

1. Receiving and Storage:

- Upon receipt, inspect the vial for any damage.[1]
- Store lyophilized **Pinealon** in a freezer at or below -20°C in a dry, dark place.[1][2] For long-term storage of several months to a couple of years, -20°C is recommended, while -80°C is optimal for storage extending over several years.[3]
- Before opening, allow the vial to reach room temperature to prevent condensation.[1][2]

2. Reconstitution:

- Perform reconstitution in a designated clean area, preferably within a laminar flow hood to maintain sterility.[1]
- Use sterile bacteriostatic water or another recommended sterile solvent.[1]

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- Slowly inject the solvent into the vial, directing the stream against the glass wall to prevent foaming.[1]
- Gently swirl the vial until the powder is completely dissolved. Avoid vigorous shaking.[1]
- Store the reconstituted solution at 2-8°C.[2]

3. Handling and Administration (for research purposes):

- Always wear appropriate PPE during handling.
- Use sterile syringes and needles for all administrations.[1]

Below is a workflow diagram illustrating the key steps for handling **Pinealon**.

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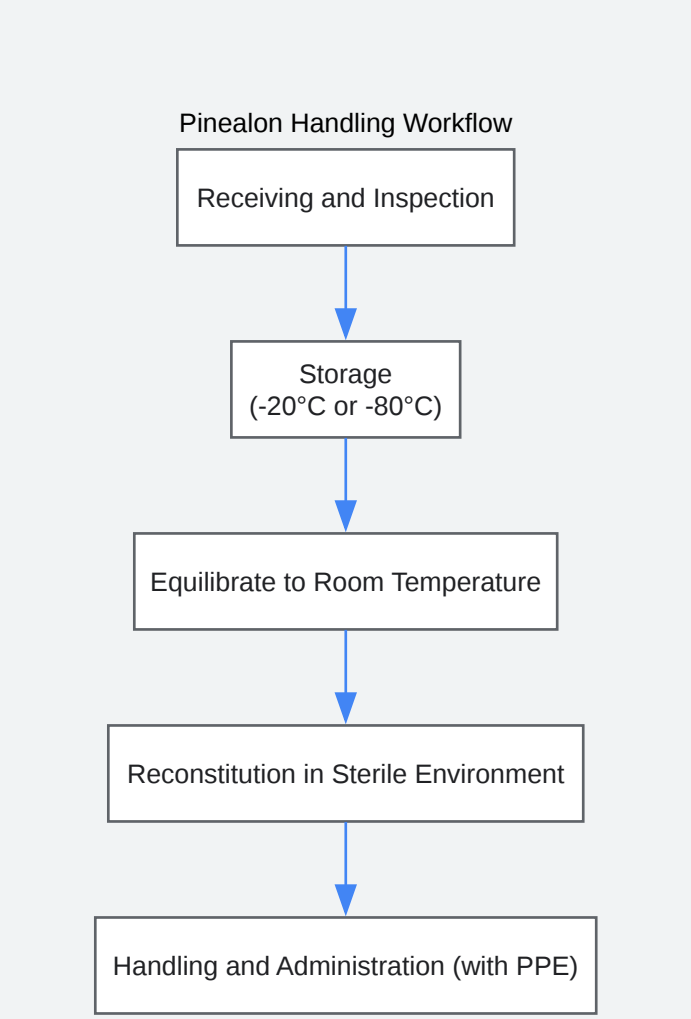

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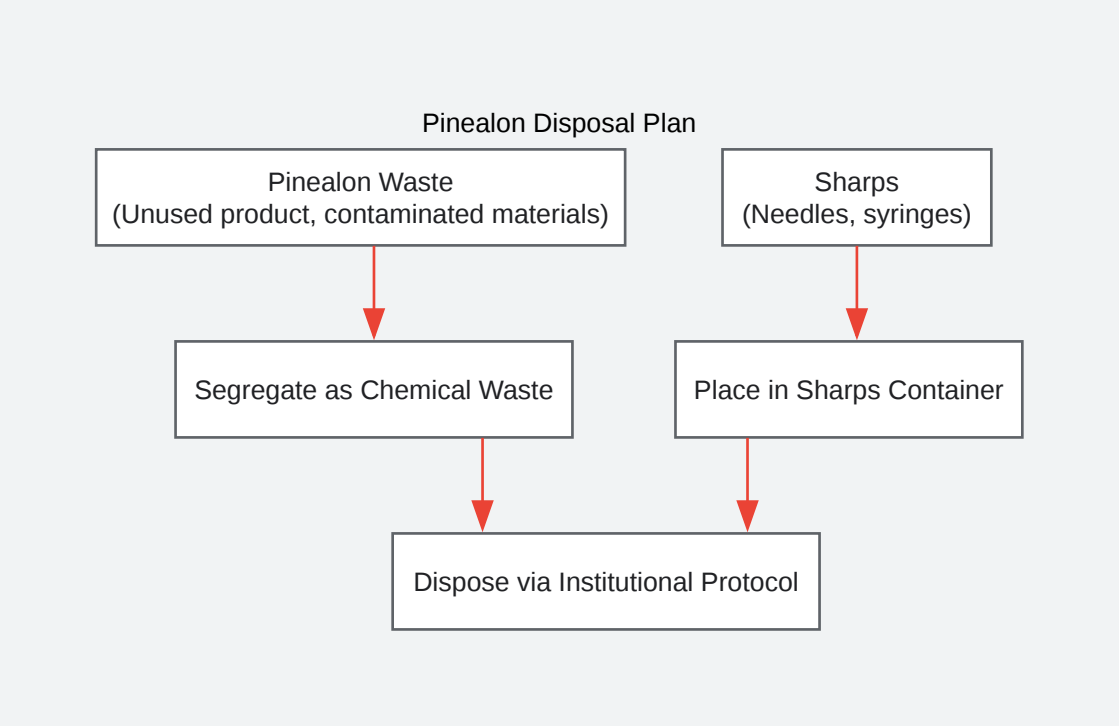

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